

# An In-Depth Technical Guide to 2-Bromo-2-cyanoacetamide

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## Compound of Interest

Compound Name: 2-Bromo-2-cyanoacetamide

CAS No.: 1113-55-9

Cat. No.: B075607

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## Introduction and Chemical Identity

**2-Bromo-2-cyanoacetamide** is a chemical compound with significant utility in various scientific and industrial fields. This guide provides a comprehensive overview of its chemical properties, synthesis, mechanisms of action, applications, and safety protocols, tailored for professionals in research and development.

The correct IUPAC name for this compound is **2-bromo-2-cyanoacetamide**.<sup>[1][2]</sup> It is also known by several synonyms, including Bromocyanoacetamide and 2-bromo-3-nitrilopropionamide.<sup>[2]</sup> It is important to distinguish this monobrominated compound from its dibrominated counterpart, 2,2-dibromo-2-cyanoacetamide (also known as DBNPA), which is a potent biocide.<sup>[3][4][5]</sup>

## Physicochemical Properties

A clear understanding of the physicochemical properties of **2-bromo-2-cyanoacetamide** is fundamental for its effective and safe use in research and development.

Property	Value	Source
CAS Number	1113-55-9	[1]
Molecular Formula	C <sub>3</sub> H <sub>3</sub> BrN <sub>2</sub> O	[1][2]
Molecular Weight	162.97 g/mol	[2]
Appearance	Cream colored needle-like crystals	[6]
Melting Point	113 °C	[6]
SMILES	<chem>C(#N)C(C(=O)N)Br</chem>	[2]
InChI	InChI=1S/C3H3BrN2O/c4-2(1-5)3(6)7/h2H,(H2,6,7)	[2]

## Synthesis and Manufacturing

The synthesis of **2-bromo-2-cyanoacetamide** requires careful control to achieve the desired monobrominated product while avoiding the formation of the dibrominated byproduct.

### Key Synthesis Route: Direct Bromination

The primary method for synthesizing **2-bromo-2-cyanoacetamide** involves the direct reaction of 2-cyanoacetamide with bromine.[6] This process is notable for its selectivity when reaction conditions are precisely controlled.

Reaction Workflow:

Caption: Simplified mechanism of action for DBNPA as a biocide.

## Conclusion

**2-Bromo-2-cyanoacetamide** is a valuable reagent for chemical synthesis, offering a versatile platform for the development of new molecules. A thorough understanding of its synthesis, reactivity, and safe handling procedures is essential for its effective utilization in a research and development setting. It is imperative to distinguish it from the structurally related and widely used biocide, DBNPA, to ensure its appropriate and safe application. This guide serves as a

foundational resource for scientists and professionals, promoting both innovation and safety in the laboratory.

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